

A Technical Guide to the Spectroscopic Characterization of 4-(4-Aminophenoxy)picolinic Acid

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Compound of Interest

Compound Name: 4-(4-Aminophenoxy)picolinic acid

CAS No.: 1012058-77-3

Cat. No.: B580326

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Introduction

4-(4-Aminophenoxy)picolinic acid is a heterocyclic aromatic compound with a molecular structure that incorporates a picolinic acid moiety linked to an aminophenol group via an ether bond. This unique combination of functional groups makes it a molecule of interest in medicinal chemistry and materials science, potentially as a chelating agent or a building block for more complex molecular architectures. Accurate structural elucidation and purity assessment are paramount for any research or development application. This guide provides a comprehensive overview of the spectroscopic techniques—Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)—as they apply to the definitive characterization of this molecule.

Due to the limited availability of published experimental spectra for this specific compound, this guide will utilize predicted spectroscopic data based on established principles of chemical structure and spectroscopy. This approach serves as a robust framework for researchers on what to expect during experimental analysis and how to interpret the resulting data.

Molecular Structure and Predicted Spectroscopic Data

A thorough understanding of the molecular structure is the foundation for interpreting spectroscopic data. Below is the chemical structure of **4-(4-Aminophenoxy)picolinic acid**, with atoms numbered for clarity in the subsequent NMR analysis.

Caption: Molecular structure of **4-(4-Aminophenoxy)picolinic acid** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Experimental Protocol: NMR Data Acquisition

The following is a standard operating procedure for acquiring high-quality NMR data for a sample like **4-(4-Aminophenoxy)picolinic acid**.

- Sample Preparation:
 - Weigh approximately 5-10 mg of the sample.
 - Dissolve the sample in ~0.6 mL of a deuterated solvent, such as DMSO-d₆. DMSO-d₆ is a suitable choice due to its ability to dissolve polar compounds and because its residual solvent peak does not obscure key regions of the spectrum. The acidic proton of the carboxylic acid and the amine protons are also readily observable in DMSO-d₆.
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup:
 - Use a 400 MHz (or higher) NMR spectrometer.
 - Tune and shim the probe to ensure a homogeneous magnetic field.
 - Acquire a ¹H NMR spectrum using a standard pulse sequence. Key parameters include a 30° pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.

- Acquire a ^{13}C NMR spectrum using a proton-decoupled pulse sequence. A larger number of scans will be necessary due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).
 - Phase and baseline correct the resulting spectra.
 - Calibrate the ^1H spectrum to the residual solvent peak of DMSO- d_6 at 2.50 ppm.[\[1\]](#)
 - Calibrate the ^{13}C spectrum to the DMSO- d_6 solvent peak at 39.52 ppm.

^1H NMR Spectral Data (Predicted)

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration
H6	8.3 - 8.5	Doublet (d)	1H
H5	7.0 - 7.2	Doublet of Doublets (dd)	1H
H3	6.8 - 7.0	Doublet (d)	1H
H10, H14	6.9 - 7.1	Doublet (d)	2H
H11, H13	6.6 - 6.8	Doublet (d)	2H
-NH ₂	5.0 - 5.5	Broad Singlet (br s)	2H
-COOH	12.0 - 13.0	Broad Singlet (br s)	1H

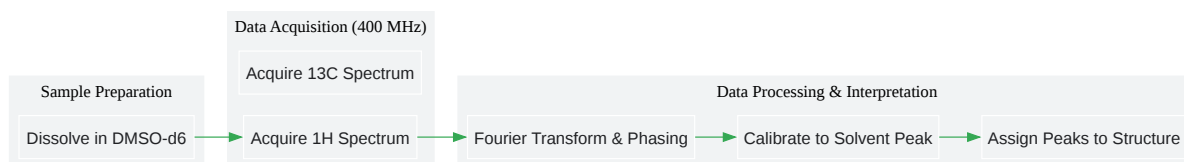
Interpretation of the ^1H NMR Spectrum

The predicted ^1H NMR spectrum provides a unique fingerprint of the molecule's hydrogen atoms.

- Carboxylic Acid Proton (-COOH): The proton of the carboxylic acid is expected to be significantly deshielded, appearing as a broad singlet in the 12.0-13.0 ppm region.[\[2\]](#) This is

a characteristic chemical shift for carboxylic acid protons and is due to the strong electron-withdrawing effect of the carbonyl group and hydrogen bonding.

- Picolinic Acid Ring Protons (H3, H5, H6):
 - H6: This proton is adjacent to the electron-withdrawing nitrogen atom and the carboxylic acid group, leading to a downfield shift, predicted around 8.3-8.5 ppm. It will appear as a doublet due to coupling with H5.
 - H5: This proton will be a doublet of doublets, coupling to both H6 and H3. Its chemical shift will be influenced by the electron-donating ether linkage at C4, shifting it upfield relative to H6.
 - H3: This proton is adjacent to the ether linkage and will also be shifted upfield, appearing as a doublet due to coupling with H5.
- Aminophenoxy Ring Protons (H10/H14 and H11/H13):
 - The aminophenoxy ring is an AA'BB' system. The protons ortho to the ether linkage (H10, H14) and the protons ortho to the amino group (H11, H13) will each give rise to a doublet.
 - The amino group is an activating, electron-donating group, which will shield the protons on this ring, causing them to appear at a relatively upfield chemical shift for aromatic protons.
- Amine Protons (-NH₂): The protons of the primary amine will likely appear as a broad singlet around 5.0-5.5 ppm. The broadness is due to quadrupole broadening from the nitrogen atom and potential hydrogen exchange.



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Caption: Workflow for NMR data acquisition and analysis.

¹³C NMR Spectral Data (Predicted)

Carbon Assignment	Predicted Chemical Shift (ppm)
C7 (-COOH)	165 - 170
C4 (C-O)	160 - 165
C2 (C-COOH)	150 - 155
C6 (C-N)	148 - 152
C12 (C-NH ₂)	145 - 150
C9 (C-O)	140 - 145
C10, C14	120 - 125
C11, C13	115 - 120
C5	110 - 115
C3	105 - 110

Interpretation of the ¹³C NMR Spectrum

The ¹³C NMR spectrum provides information on the different carbon environments in the molecule.

- **Carbonyl Carbon (C7):** The carboxylic acid carbonyl carbon is the most deshielded, appearing in the 165-170 ppm range.
- **Aromatic Carbons:** The remaining ten aromatic carbons will appear in the 105-165 ppm region. The carbons attached to heteroatoms (O, N) will be the most downfield in this region (C2, C4, C6, C9, C12). The specific shifts are influenced by the electron-donating or withdrawing nature of the substituents.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule.

Experimental Protocol: MS Data Acquisition

- Sample Preparation:
 - Prepare a dilute solution of the sample (approx. 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation (Electrospray Ionization - ESI):
 - Infuse the sample solution into an ESI source coupled to a high-resolution mass spectrometer (e.g., a Time-of-Flight (TOF) or Orbitrap analyzer).
 - Acquire data in both positive and negative ion modes. In positive ion mode, protonated molecules $[M+H]^+$ are expected. In negative ion mode, deprotonated molecules $[M-H]^-$ are likely.

Predicted Mass Spectrometry Data

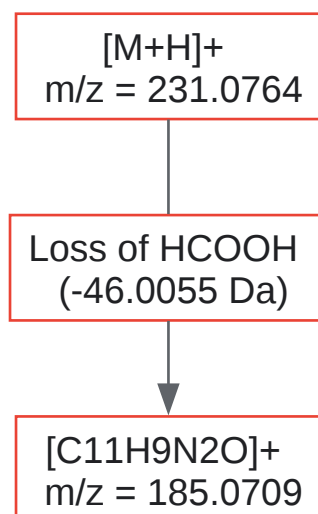
- Molecular Formula: $C_{12}H_{10}N_2O_3$
- Molecular Weight: 230.22 g/mol [3][4]
- Exact Mass: 230.0691 g/mol [3]
- Predicted $[M+H]^+$: 231.0764 m/z
- Predicted $[M-H]^-$: 229.0620 m/z

Interpretation of the Mass Spectrum and Fragmentation

The high-resolution mass spectrum should show a prominent peak corresponding to the protonated molecule $[M+H]^+$ at m/z 231.0764. The observation of this exact mass would confirm the elemental composition of $C_{12}H_{11}N_2O_3^+$.

Tandem MS (MS/MS) can be used to induce fragmentation and gain further structural information. A plausible fragmentation pathway for the $[M+H]^+$ ion involves the loss of formic

acid (HCOOH) from the carboxylic acid group, which is a common fragmentation for picolinic acids.



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Caption: A plausible fragmentation pathway for **4-(4-Aminophenoxy)picolinic acid**.

Conclusion

The combined application of NMR and high-resolution MS provides an unambiguous method for the structural confirmation and purity assessment of **4-(4-Aminophenoxy)picolinic acid**. While experimental data is not widely available, the predicted spectra and interpretation provided in this guide offer a solid foundation for researchers working with this molecule. The characteristic chemical shifts in ^1H and ^{13}C NMR, along with the exact mass measurement, serve as critical identification parameters. This systematic approach ensures the scientific integrity of any study involving this compound.

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